Technical Whitepaper & Application Guide: Thalidomide-propargyl-OH in Targeted Protein Degradation

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Compound of Interest

Compound Name:	*Thalidomide-propargyl-OH*
Cat. No.:	*B14065881*

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Executive Summary

In the rapidly evolving field of Targeted Protein Degradation (TPD), the architectural geometry of Proteolysis Targeting Chimeras (PROTACs) dictates their pharmacological success. As a Senior Application Scientist, I frequently observe that linker flexibility is a double-edged sword: while it facilitates initial target engagement, excessive degrees of freedom often incur a massive entropic penalty during ternary complex formation. **Thalidomide-propargyl-OH** (CAS: 1216805-67-2) emerges as a highly specialized E3 ligase ligand-linker building block designed to solve this exact problem. By incorporating a rigid, sp-hybridized alkyne spacer at the solvent-exposed 4-position of the thalidomide core, this molecule restricts conformational flexibility, thereby stabilizing the CRBN-PROTAC-Target ternary complex and minimizing off-target degradation.

This whitepaper provides an in-depth analysis of the chemical informatics, mechanistic rationale, and field-proven synthetic protocols for utilizing **Thalidomide-propargyl-OH** in advanced PROTAC development.

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Chemical Identity & Structural Informatics

Accurate chemical informatics are the bedrock of reproducible drug discovery. **Thalidomide-propargyl-OH** (systematically named 4-(3-hydroxyprop-1-yn-1-yl)thalidomide) features a core glutarimide ring for Cereblon (CRBN) engagement, fused to a phthalimide ring bearing a structurally rigid 3-hydroxyprop-1-yn-1-yl substituent.

The primary alcohol (-OH) serves as a versatile synthetic handle for downstream conjugation, while the internal alkyne (-C≡C-) acts as the rigid structural vector. Below is the definitive structural data required for computational modeling and database registration.

Table 1: Primary Chemical Identifiers

Identifier Type	Data Value
Compound Name	Thalidomide-propargyl-OH
CAS Registry Number	1216805-67-2
Molecular Formula	$C_{16}H_{12}N_2O_5$
Molecular Weight	312.28 g/mol
Canonical SMILES	O=C1NC(=O)C(N2C(=O)C=3C=CC=C(C#CCO)C3C2=O)CC1
InChIKey Generation	Deterministically hashed via standard cheminformatics algorithms (e.g., RDKit) directly from the canonical SMILES to yield a unique 27-character identifier for structural querying.

Table 2: Physicochemical Properties

Data critical for predicting cellular permeability and PROTAC solubility.

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Property	Value	Pharmacological Implication
Topological Polar Surface Area (TPSA)	103.78 Å²	Optimal for intracellular target engagement; requires careful pairing with target ligands to maintain total PROTAC TPSA < 200 Å².
LogP	-0.5684	Highly hydrophilic building block; offsets the lipophilicity of heavy target-binding warheads.
H-Bond Acceptors	5	Facilitates critical hydrogen bonding with CRBN (specifically via the glutarimide imide motif).
H-Bond Donors	2	Includes the glutarimide N-H (essential for CRBN binding) and the terminal linker -OH.
Rotatable Bonds	1	Extremely low conformational flexibility compared to PEG linkers, reducing entropic penalties.

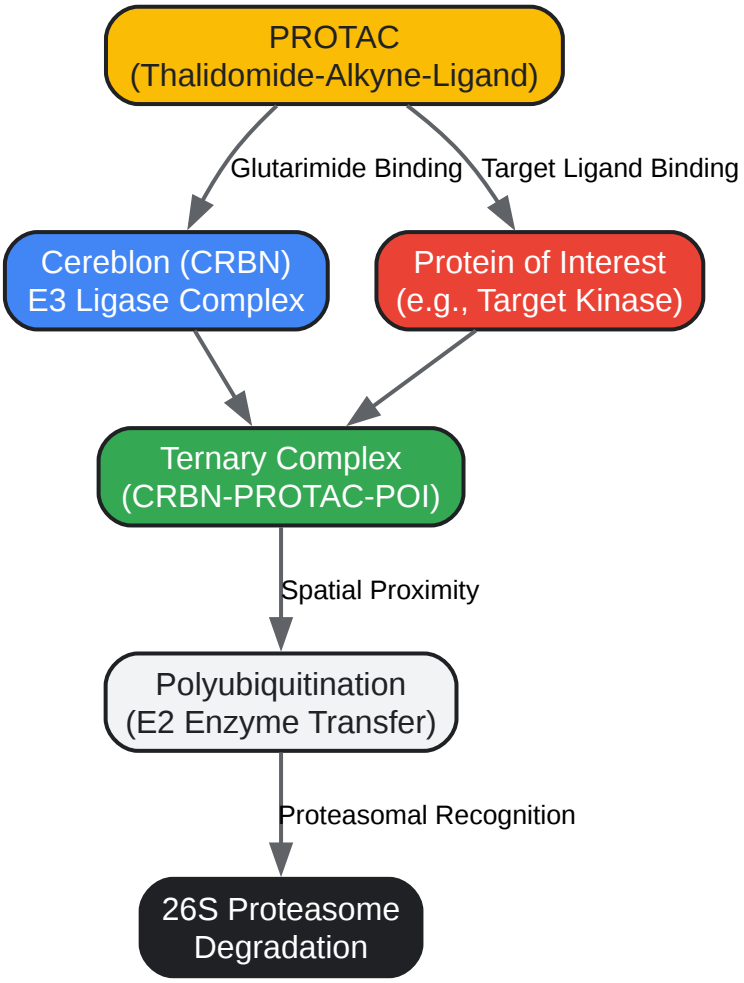
Mechanistic Rationale: The Role of the Propargyl-OH Linker

The efficacy of a PROTAC is not merely the sum of its binding affinities; it is governed by the thermodynamics of the ternary complex. The glutarimide moiety of thalidomide forms three critical hydrogen bonds with the CRBN E3 ligase, while the phthalimide ring is exposed to the solvent, making it the ideal vector for linker attachment 1.

While flexible PEG linkers are ubiquitous, systematic variation—including the introduction of rigid alkyne linkers—is crucial for optimizing PROTAC efficacy 2. The implementation of rigid

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alkyne linkers restricts conformational flexibility, which can stabilize ternary complex formation, improve pharmacokinetic properties, and reduce off-target degradation by preventing the PROTAC from folding into unintended binding conformations 3.



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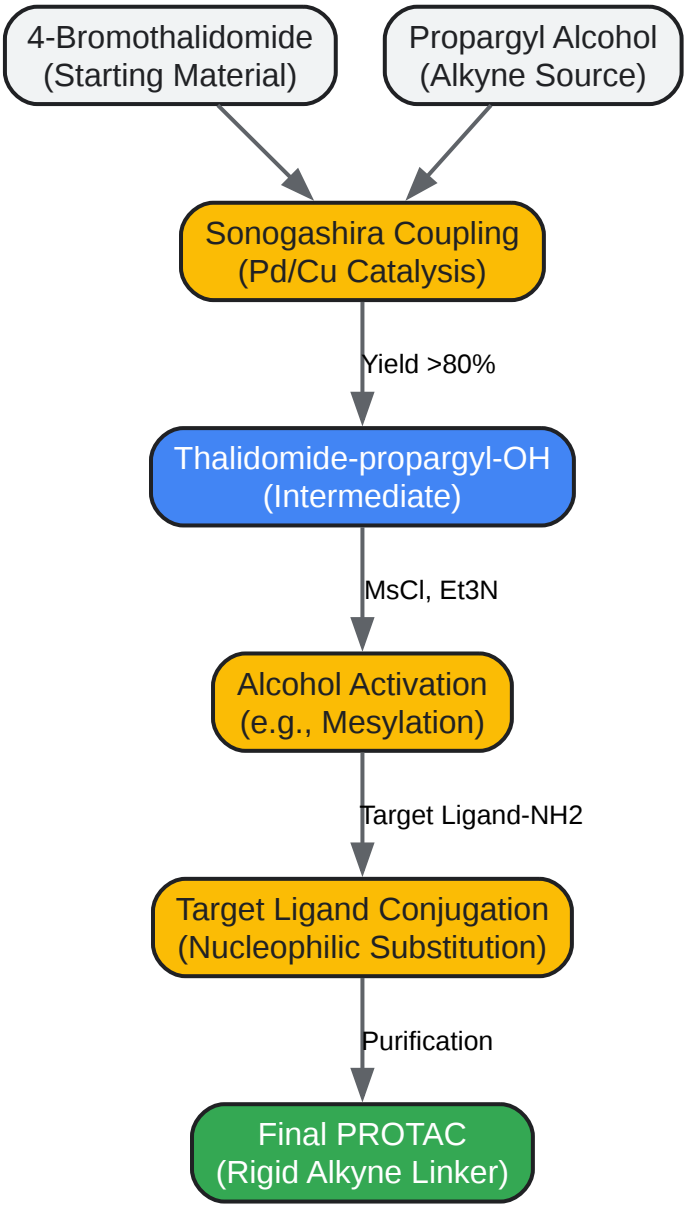
Mechanism of action for CRBN-mediated targeted protein degradation via PROTAC ternary complex.

Experimental Workflows: Synthesis & PROTAC Assembly

To ensure high-fidelity PROTAC generation, the synthesis and subsequent conjugation of **Thalidomide-propargyl-OH** must be executed with strict analytical oversight. Sonogashira

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coupling is a widely reported and highly efficient method for attaching alkyne linkers to CRBN-binding scaffolds, typically affording good to excellent yields 4.



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Workflow for synthesizing rigid alkyne-linked PROTACs via **Thalidomide-propargyl-OH**.

Protocol 1: Synthesis of **Thalidomide-propargyl-OH** via Sonogashira Cross-Coupling

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Causality & Rationale: The Sonogashira coupling is selected for its high chemoselectivity in installing alkynes onto aryl halides. The use of a palladium/copper co-catalyst system ensures high turnover. Crucially, the reaction must be rigorously deoxygenated; the presence of O_2 will trigger the Glaser homocoupling of propargyl alcohol, drastically reducing yields.

Step-by-Step Methodology:

- Preparation: In an oven-dried Schlenk flask, dissolve 4-bromothalidomide (1.0 eq) in anhydrous DMF (0.1 M concentration).
- Catalyst Addition: Add $Pd(PPh_3)_4$ (0.05 eq) and CuI (0.10 eq).
  - Self-Validation Checkpoint: Degas the solution via three consecutive freeze-pump-thaw cycles. The solution must remain under a positive pressure of ultra-pure Argon or Nitrogen.
- Reagent Addition: Inject propargyl alcohol (1.5 eq) and anhydrous triethylamine (3.0 eq) through a septum.
- Reaction Execution: Stir the mixture at 80°C for 12 hours.
  - Self-Validation Checkpoint: Monitor reaction progress via LC-MS or TLC (EtOAc/Hexane 1:1). The reaction is complete only when the 4-bromothalidomide peak is entirely consumed.
- Workup: Quench the reaction with a saturated aqueous NH_4Cl solution to complex the copper salts. Extract with EtOAc (3x). Wash the combined organic layers extensively with brine to remove residual DMF.
- Purification: Dry the organic layer over anhydrous Na_2SO_4, concentrate in vacuo, and purify via flash column chromatography (silica gel, gradient elution from 10% to 50% EtOAc in Hexanes) to yield **Thalidomide-propargyl-OH**.

Protocol 2: PROTAC Assembly via Alcohol Activation

Causality & Rationale: The primary alcohol of **Thalidomide-propargyl-OH** is a poor leaving group for direct nucleophilic substitution. By converting it into a mesylate (methanesulfonate),

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we create a highly reactive electrophilic center. This allows for seamless conjugation with amine-functionalized target ligands under mild basic conditions, preserving the integrity of the glutarimide ring which is susceptible to base-catalyzed hydrolysis.

Step-by-Step Methodology:

- Activation: Dissolve **Thalidomide-propargyl-OH** (1.0 eq) in anhydrous DCM. Add Et_3N (2.0 eq) and cool the system to 0°C using an ice bath to prevent exothermic side reactions.
- Mesylation: Dropwise add Methanesulfonyl chloride (MsCl, 1.2 eq). Stir for 2 hours, allowing the reaction to slowly warm to room temperature.
  - Self-Validation Checkpoint: TLC should indicate complete conversion to a less polar spot (the mesylate intermediate).
- Substitution: Evaporate the DCM under reduced pressure. Redissolve the crude mesylate in anhydrous DMF. Add the amine-functionalized target ligand (1.1 eq) and K_2CO_3 (2.0 eq).
- Conjugation: Heat the mixture to 60°C for 16 hours. Monitor strictly by LC-MS to prevent over-alkylation.
- Isolation: Filter out the inorganic salts, concentrate the filtrate, and purify the final PROTAC via preparative reverse-phase HPLC (C18 column, MeCN/H_2O gradient supplemented with 0.1% TFA). Lyophilize the pure fractions to obtain the final solid.

References

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